

ACY-775: A Technical Guide to its Downstream Signaling Pathways

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For Researchers, Scientists, and Drug Development Professionals

Introduction

ACY-775 is a potent and highly selective small molecule inhibitor of Histone Deacetylase 6 (HDAC6).[1][2][3] Unlike other histone deacetylases, HDAC6 is primarily located in the cytoplasm and plays a crucial role in a variety of cellular processes, including protein quality control, cell motility, and intracellular transport, largely through the deacetylation of non-histone protein substrates. This technical guide provides an in-depth overview of the core downstream signaling pathways modulated by ACY-775, supported by quantitative data, detailed experimental protocols, and pathway visualizations.

Core Mechanism of Action

ACY-775 exerts its biological effects through the specific inhibition of the enzymatic activity of HDAC6. This selectivity is a key feature, minimizing off-target effects associated with pan-HDAC inhibitors.

Data Presentation: Inhibitory Activity and Selectivity

The potency and selectivity of **ACY-775** have been quantified in various studies. The following table summarizes its inhibitory concentrations (IC50) against HDAC6 and other HDAC isoforms.

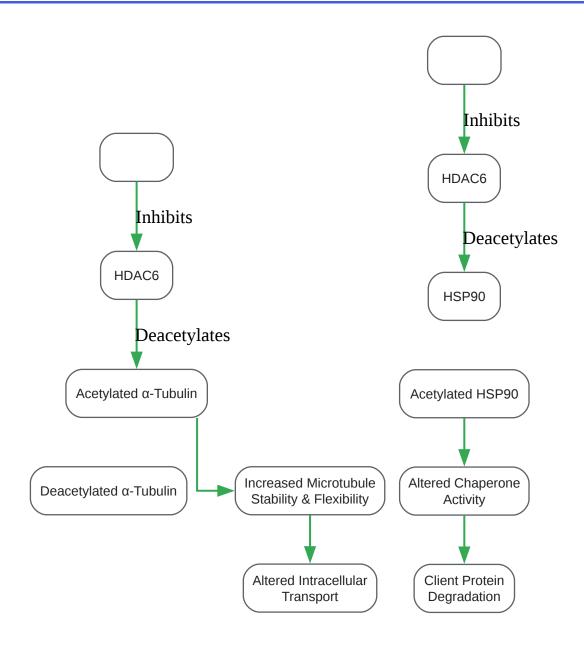


Compoun d	HDAC6 IC50 (nM)	HDAC1 IC50 (nM)	HDAC2 IC50 (nM)	HDAC3 IC50 (nM)	Selectivity (HDAC1/H DAC6)	Reference
ACY-775	7.5	2123	2570	11223	~283-fold	[1]
ACY-738	1.7	-	-	-	60 to 1500- fold over class I	[1][3]
Tubastatin A	15	>1000	>1000	>1000	>66-fold	[3]
Ricolinosta t (ACY- 1215)	5.0	-	-	-	>10-fold over class I	[3][4]
Citarinostat (ACY-241)	2.6	-	-	46	~18-fold	[3][4]

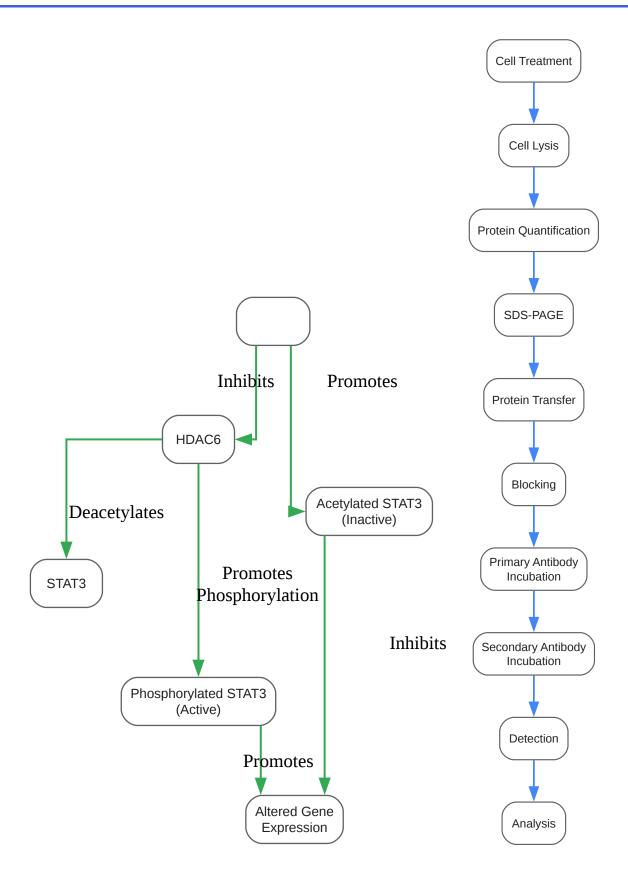
Primary Downstream Signaling Pathway: Modulation of α-Tubulin Acetylation

The most well-characterized downstream effect of **ACY-775** is the hyperacetylation of α -tubulin, a primary substrate of HDAC6. This post-translational modification is critical for microtubule stability and function, impacting intracellular transport and cell morphology.









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